

Performance Analysis of Dioxadiazine-Based Explosives: A Comparative Guide

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Compound of Interest

Compound Name: 1,4,2,3-Dioxadiazine

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A comprehensive review of the scientific literature reveals a notable absence of synthesized and characterized **1,4,2,3-dioxadiazine**-based energetic materials. Research and development in the field of dioxadiazine explosives have predominantly focused on the isomeric 1,4,2,5-dioxadiazine scaffold. Consequently, this guide provides a comparative performance analysis of reported 1,4,2,5-dioxadiazine derivatives against established military explosives.

This guide is intended for researchers, scientists, and professionals in drug development with an interest in energetic materials. It summarizes key performance data, details experimental methodologies for the cited metrics, and provides logical workflows for the evaluation of these compounds.

Performance Comparison of 1,4,2,5-Dioxadiazine Derivatives and Standard Explosives

The following table summarizes the key performance parameters of selected 1,4,2,5-dioxadiazine-based explosives in comparison to the benchmark military explosives RDX, HMX, and TNT.

Compound	Abbreviation	Density (g/cm ³)	Detonation Velocity (m/s)	Impact Sensitivity (J)	Friction Sensitivity (N)	Decomposition Temp. (°C)
1,4,2,5-Dioxadiazine Derivatives						
3,6-bis(1-nitro-1H-1,2,4-triazol-3-yl)-1,4,2,5-dioxadiazine ^[1]	4a	1.85 (calc.)	8328 (calc.)	15	288	155
3,6-bis(1-nitro-1H-pyrazol-3-yl)-1,4,2,5-dioxadiazine ^[1]	4b	1.78 (calc.)	7681 (calc.)	20	216	192
3,6-bis(4-nitro-1,2,5-oxadiazol-3-yl)-1,4,2,5-dioxadiazene ^[1]	BNDD (ii)	-	-	2.2	116	148
N,N'-((1,4,2,5-dioxadiazine-3,6-diyl)bis(1,2,5-oxadiazole-	i	-	-	4.5	100	106

4,3-
diyl))dinitra
mide[1]

Standard
Military
Explosives

Cyclotrimet hylenetrinit ramine[2] [3]	RDX	1.81	8700	7.5 - 8.0	120	~204 (melts)
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Octahydro- 1,3,5,7- tetranitro- 1,3,5,7- tetrazocine [3][4][5]	HMX	1.91	9100	7.4	120	~280 (melts)
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2,4,6- Trinitrotolu ene[6]	TNT	1.65	6900	15	>353	~240 (melts to detonate)
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Experimental Protocols

The performance data presented in this guide are typically determined using standardized experimental procedures. Below are detailed methodologies for the key sensitivity and performance tests.

Impact Sensitivity Testing (BAM Fallhammer)

Impact sensitivity is a measure of an explosive's susceptibility to initiation by a falling weight and is a critical parameter for assessing safe handling.[7] The BAM (Bundesanstalt für Materialforschung und -prüfung) fallhammer test is a widely accepted standard method.[8]

Apparatus: The BAM fallhammer apparatus consists of a robust frame holding a drop weight of a specified mass (e.g., 1, 5, or 10 kg), which can be released from varying heights onto a sample confined in a standardized steel sleeve and piston assembly.

Procedure:

- A small, precisely measured amount of the explosive sample (typically around 40 mm³) is placed into the steel sleeve assembly.
- The drop weight is raised to a specific height and released, allowing it to impact the sample.
- The outcome is observed for any sign of detonation, explosion, or decomposition (e.g., flame, smoke, or audible report).
- The test is repeated multiple times at different drop heights to determine the energy at which there is a 50% probability of initiation (H₅₀).
- The impact energy is calculated in Joules (J) from the mass of the drop weight and the drop height.

Friction Sensitivity Testing (BAM Friction Apparatus)

Friction sensitivity evaluates the tendency of an explosive to initiate when subjected to frictional forces. The BAM friction test is a standard method for this determination.^[9]

Apparatus: The BAM friction apparatus consists of a fixed porcelain pin and a movable porcelain plate. A weighted lever arm applies a known force to the pin, pressing it against the sample placed on the plate.

Procedure:

- A small amount of the explosive sample is spread on the porcelain plate.
- The porcelain pin is lowered onto the sample, and a specific load is applied via the lever arm.
- The porcelain plate is then moved back and forth under the pin for a set distance and speed.
- The test is observed for any signs of initiation, such as crackling, sparks, flame, or explosion.
- The procedure is repeated with varying loads to determine the minimum load at which an event occurs in at least one out of six trials. The result is reported in Newtons (N).^[9]

Detonation Velocity Measurement

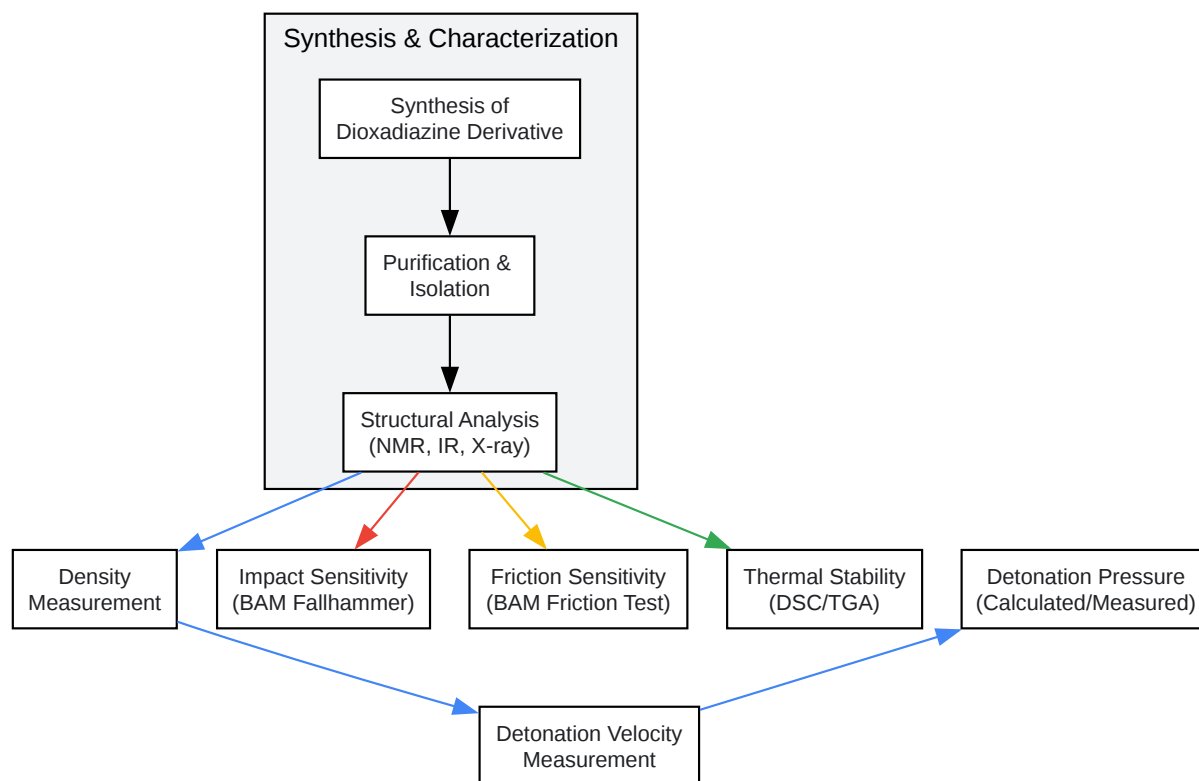
The detonation velocity is the speed at which the detonation wave propagates through a column of the explosive. It is a key indicator of an explosive's performance and brisance.^[10]

Methodology (e.g., D'Autriche Method):

- A cylindrical charge of the explosive being tested is prepared with a known length and density.
- A detonating cord with a known, stable detonation velocity is inserted into two points along the length of the explosive charge.
- The explosive is initiated at one end.
- The detonation of the main charge initiates the detonating cord at the two insertion points, sending detonation waves in opposite directions along the cord.
- The point at which these two waves collide is marked on a witness plate.
- By measuring the distance from the center of the detonating cord to the collision point and knowing the detonation velocity of the cord, the time difference of arrival at the two insertion points can be calculated.
- The detonation velocity of the test explosive is then determined by dividing the known distance between the insertion points on the charge by the calculated time difference.^{[10][11]}

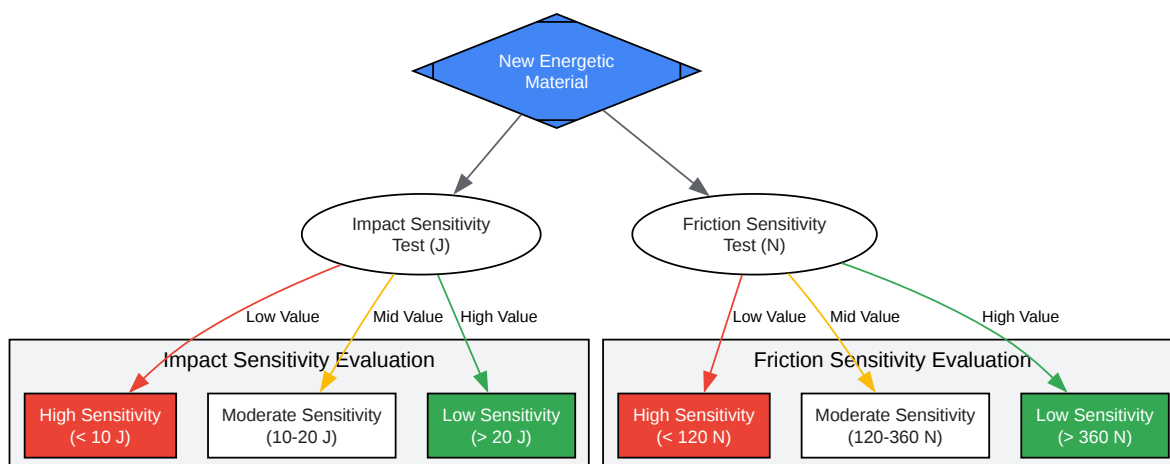
Visualizing Experimental and Logical Workflows

The following diagrams, created using the DOT language, illustrate key workflows in the evaluation of energetic materials.



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Fig. 1: Experimental workflow for evaluating new energetic materials.



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Fig. 2: Logical flow for assessing the sensitivity of energetic materials.

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References

- 1. researchgate.net [researchgate.net]
- 2. RDX - Wikipedia [en.wikipedia.org]
- 3. Explosive materials – Chemring Group PLC [chemring.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Theoretical Studies on the Performance of HMX with Different Energetic Groups - PMC [pmc.ncbi.nlm.nih.gov]
- 6. 19january2017snapshot.epa.gov [19january2017snapshot.epa.gov]
- 7. fauske.com [fauske.com]

- 8. ozm.cz [ozm.cz]
- 9. utec-corp.com [utec-corp.com]
- 10. Detonation velocity - Wikipedia [en.wikipedia.org]
- 11. journal-atm.org [journal-atm.org]
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